

# Commercial Availability and Suppliers of 4-Oxobutyl Acetate: A Technical Guide

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## Compound of Interest

Compound Name: 4-oxobutyl acetate

Cat. No.: B1600431

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **4-oxobutyl acetate** (CAS No. 6564-95-0), a key chemical intermediate. Below, you will find information on known suppliers, available technical specifications, and a generalized workflow for the procurement of this compound.

## Core Compound Specifications

**4-Oxobutyl acetate**, also known as 4-acetoxybutyraldehyde, is a bifunctional organic molecule containing both an aldehyde and an ester group. Its unique structure makes it a valuable building block in organic synthesis.

Property	Data
CAS Number	6564-95-0
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>3</sub>
Molecular Weight	130.14 g/mol
Synonyms	4-acetoxybutyraldehyde, Butanal, 4-(acetoxy)-
Boiling Point	59-60 °C at 1 Torr
Density	~1.061 g/cm <sup>3</sup>

## Commercial Suppliers and Data

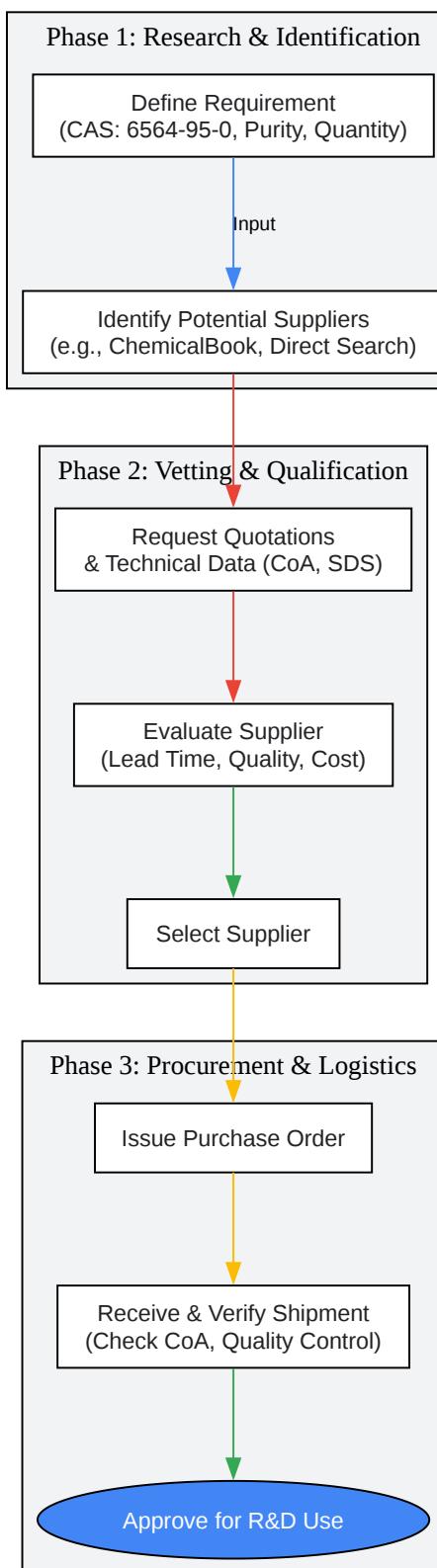
The following table summarizes publicly available information from various suppliers of **4-oxobutyl acetate**. Purity levels and offered quantities can vary, and it is recommended to contact the suppliers directly for the most current data, pricing, and availability.

Supplier	Purity	Notes
Career Henan Chemical Co.	97%-99%	Lists the product with CAS 6564-95-0 and offers it for sale. <a href="#">[1]</a>
Henan Kanbei Chemical Co., Ltd.	-	Lists itself as a supplier and manufacturer of 4-oxobutyl acetate (CAS 6564-95-0). <a href="#">[2]</a>
Chongqing Chemdad Co., Ltd.	-	Provides basic information and lists the compound with CAS 6564-95-0. <a href="#">[3]</a>
ChemicalBook Aggregator	Varies	This platform lists multiple suppliers in China, including those mentioned above, for 4-oxobutyl acetate (CAS 6564-95-0). <a href="#">[1]</a>

Note: Data is subject to change. Researchers should always request a Certificate of Analysis (CoA) for lot-specific data.

## Procurement Workflow

The process of acquiring specialty chemicals like **4-oxobutyl acetate** for research and development follows a structured workflow. This involves identifying potential suppliers, conducting technical and quality evaluations, and proceeding with purchasing and logistics. The diagram below illustrates this typical procurement process.



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Figure 1: A generalized workflow for the procurement of specialty chemicals.

## Experimental Protocols

Detailed experimental protocols for the use of **4-oxobutyl acetate** are highly application-specific and are typically developed in-house by research organizations. For synthesis references, the Journal of the American Chemical Society, 70, p. 383, 1948 provides historical context on its preparation.<sup>[3]</sup> Researchers should consult relevant modern literature for protocols pertinent to their specific field of study. No standardized experimental protocols are provided by the commercial suppliers listed.

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## References

- 1. 4-oxobutyl acetate | 6564-95-0 [chemicalbook.com]
- 2. 6564-95-0 | 4-oxobutyl acetate | Henan Kanbei Chemical Co., Ltd [hnkanbeichemical.com]
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